

Physicochemical characteristics of 4-Hydroxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-3-methylbenzaldehyde

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An In-depth Technical Guide on the Physicochemical Characteristics of **4-Hydroxy-3-methylbenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **4-Hydroxy-3-methylbenzaldehyde**. The information is presented to support research, scientific analysis, and drug development activities. All quantitative data are summarized in structured tables for ease of comparison, and detailed experimental protocols for key characterization techniques are provided.

Core Physicochemical Properties

4-Hydroxy-3-methylbenzaldehyde is a substituted benzaldehyde with the chemical formula $C_8H_8O_2$.^{[1][2][3][4]} It presents as an off-white to tan or brown crystalline powder.^{[1][2][5]} This compound is a key intermediate in organic synthesis and is of interest in various fields of chemical research.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₂	[1][2][3][4]
Molecular Weight	136.15 g/mol	[3][6]
Appearance	Tan to brown crystalline powder	[1][2][5]
Melting Point	118-120 °C	[1][2][5][7]
Boiling Point	250-252 °C	[1][5]
Flash Point	105.00 °C (221.00 °F) TCC	[2][5]
Vapor Pressure	0.014 mmHg @ 25 °C (estimated)	[5]
logP (o/w)	1.807 (estimated)	[1][5]

Table 2: Solubility and Acidity

Property	Value	Source(s)
Water Solubility	10020 mg/L @ 25 °C (estimated)	[5]
Solubility in Organic Solvents	Soluble in alcohol, slightly soluble in methanol, sparingly soluble in chloroform (heated). [1][2][5][7]	Insoluble in water.[5]
pKa	8.12 ± 0.18 (Predicted)	[1][2]

Experimental Protocols

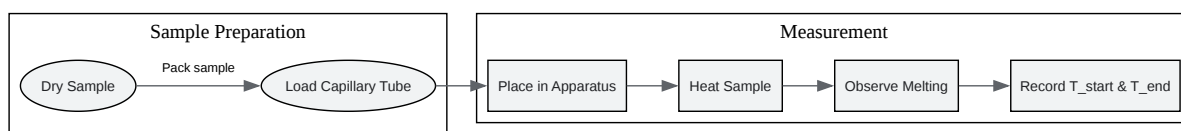
Detailed methodologies for determining the key physicochemical properties of **4-Hydroxy-3-methylbenzaldehyde** are outlined below. These protocols are standard laboratory procedures and can be adapted based on specific equipment and sample characteristics.

Melting Point Determination

The melting point is a critical indicator of purity.[8][9] For **4-Hydroxy-3-methylbenzaldehyde**, a sharp melting range of 118-120 °C is indicative of a pure sample.[1][2][5][7]

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Hydroxy-3-methylbenzaldehyde** is placed into a capillary tube, which is sealed at one end.[10][11] The tube is tapped gently to pack the sample at the bottom.[11]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus.[8][9][11]
- **Heating:** The sample is heated at a controlled rate.[8][12] An initial rapid heating can be used to determine an approximate melting point, followed by a slower, more precise heating rate (e.g., 1-2 °C/minute) near the expected melting point.[9][11]
- **Observation:** The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[8][10]



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Workflow for Melting Point Determination.

Boiling Point Determination

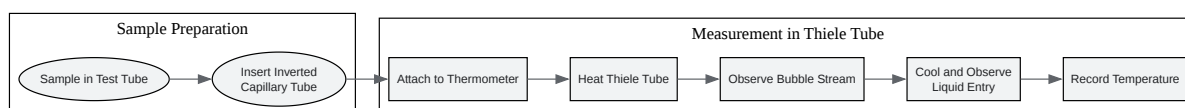
The boiling point of **4-Hydroxy-3-methylbenzaldehyde** is reported to be in the range of 250-252 °C.[1][5]

Methodology (Thiele Tube Method):

- **Sample Preparation:** A small amount of the liquid sample (if melted) or a solution is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test

tube.[13][14]

- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[13][14]
- Heating: The side arm of the Thiele tube is gently heated, allowing for uniform temperature distribution.[13]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[13][14] The heat is then removed. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[13][15]



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Workflow for Boiling Point Determination.

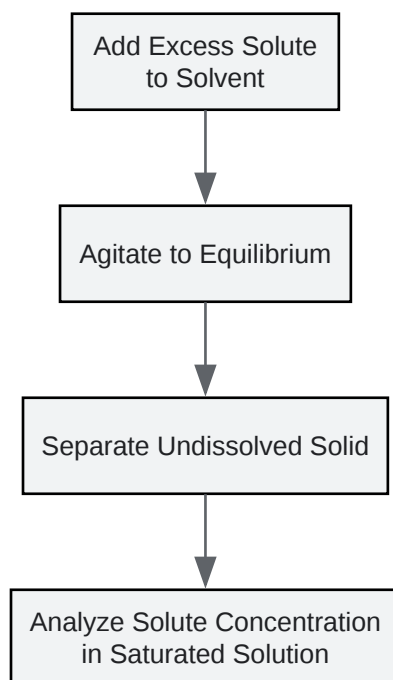
Solubility Determination

The solubility of **4-Hydroxy-3-methylbenzaldehyde** has been estimated in water and observed in various organic solvents.[1][2][5][7]

Methodology (Shake-Flask Method):

- Preparation: An excess amount of solid **4-Hydroxy-3-methylbenzaldehyde** is added to a known volume of the solvent at a specific temperature.[16]
- Equilibration: The mixture is agitated (e.g., shaken or stirred) for a prolonged period to ensure equilibrium is reached.[16]
- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.

- Analysis: The concentration of the solute in the saturated solution is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).



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Workflow for Solubility Determination.

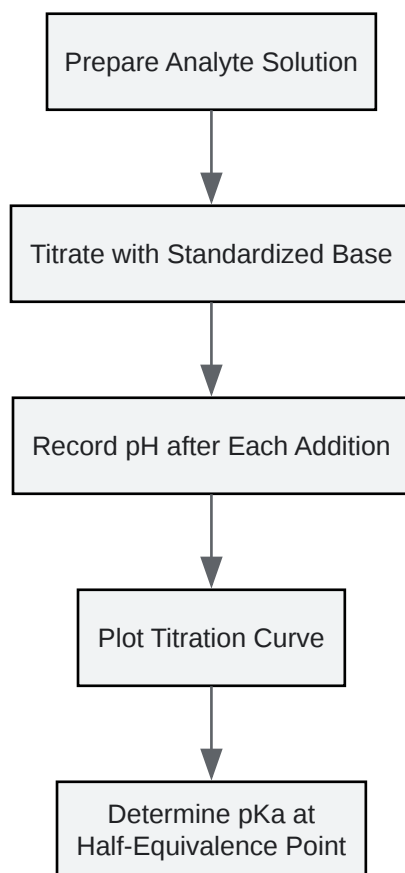
pKa Determination

The predicted pKa of **4-Hydroxy-3-methylbenzaldehyde** is approximately 8.12.[1][2] This value can be experimentally verified.

Methodology (Potentiometric Titration):

- Solution Preparation: A solution of **4-Hydroxy-3-methylbenzaldehyde** of known concentration is prepared in a suitable solvent mixture (e.g., water-ethanol).[17]
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., NaOH). [17]
- pH Measurement: The pH of the solution is measured after each addition of the titrant using a calibrated pH meter.[17]

- Data Analysis: A titration curve (pH vs. volume of titrant) is plotted. The pKa is determined from the pH at the half-equivalence point.[18]



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Workflow for pKa Determination.

Spectral Properties

Spectroscopic data is essential for the structural elucidation and characterization of **4-Hydroxy-3-methylbenzaldehyde**.

UV-Vis Spectroscopy

Methodology:

- Sample Preparation: A dilute solution of **4-Hydroxy-3-methylbenzaldehyde** is prepared in a UV-transparent solvent (e.g., ethanol, methanol).[19]

- Blank Measurement: A spectrum of the pure solvent is recorded as a baseline.[19][20]
- Sample Measurement: The UV-Vis spectrum of the sample solution is recorded over a specific wavelength range (e.g., 200-400 nm).[19]
- Analysis: The wavelength(s) of maximum absorbance (λ_{max}) are identified.

Infrared (IR) Spectroscopy

Methodology:

- Sample Preparation: The solid sample can be prepared as a KBr pellet or a mull.
- Measurement: The IR spectrum is recorded using an FTIR spectrometer.
- Analysis: The characteristic absorption bands corresponding to the functional groups (e.g., O-H stretch, C=O stretch, C-H stretch, C=C aromatic stretch) are identified.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Methodology:

- Sample Preparation: A solution of the compound is prepared in a deuterated solvent (e.g., CDCl₃, DMSO-d₆).[21] An internal standard (e.g., TMS) may be added.[22]
- Measurement: ¹H and ¹³C NMR spectra are acquired on an NMR spectrometer.[22]
- Analysis: The chemical shifts (δ), integration, and coupling patterns of the signals are analyzed to confirm the molecular structure.

Safety Information

4-Hydroxy-3-methylbenzaldehyde is classified as an irritant.[2][6] It may cause skin, eye, and respiratory irritation.[3][6] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[23] Work should be conducted in a well-ventilated area.[23] For detailed safety information, refer to the Safety Data Sheet (SDS).

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